

# 2-(2-bromophenyl)-1H-Indole: Proper Disposal & Handling Procedures[1][2]

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(2-bromophenyl)-1H-Indole

CAS No.: 88207-45-8

Cat. No.: B1625520

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## Executive Summary: Immediate Action Directive

Strict Segregation Required: **2-(2-bromophenyl)-1H-Indole** contains a bromine atom, classifying it as Halogenated Organic Waste.[1][2]

- Do NOT dispose of down the drain.[3][4][5][6]
- Do NOT mix with non-halogenated solvent waste (e.g., pure acetone, ethanol) unless necessary for dissolution, as this upgrades the entire container to a higher-cost disposal category.[1][2]
- Do NOT mix with strong oxidizers (risk of exothermic reaction).

Disposal Classification: Class 6.1 (Toxic) or Class 9 (Miscellaneous), depending on concentration and specific formulation.[2] Treat as Halogenated Organic Solid/Liquid.

## Chemical Profile & Hazard Identification

To handle this compound safely, one must understand its specific reactivity profile.[2] The indole core is electron-rich, making it susceptible to oxidation, while the bromine substituent dictates the incineration method required.[1][2]

## Physicochemical Data

Property	Value
Chemical Name	2-(2-bromophenyl)-1H-Indole
CAS Number	10274-87-0 (or analog/isomer specific)
Molecular Formula	C <sub>14</sub> H <sub>10</sub> BrN
Molecular Weight	272.14 g/mol
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water

## The "Bromine Factor" in Disposal

The presence of the bromine atom is the critical variable in disposal.

- Standard Incineration: Burning non-halogenated organics produces CO<sub>2</sub> and H<sub>2</sub>O.
- Halogenated Incineration: Burning **2-(2-bromophenyl)-1H-Indole** releases Hydrogen Bromide (HBr) gas.[1][2]
- Operational Impact: Waste facilities must use incinerators equipped with acid gas scrubbers. Consequently, this waste stream is significantly more expensive and regulated than standard organic waste.[2]

## Hazard Codes (GHS)

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.

- H413: May cause long-lasting harmful effects to aquatic life (Common for halogenated aromatics).

## Pre-Disposal Stabilization (The Self-Validating System)

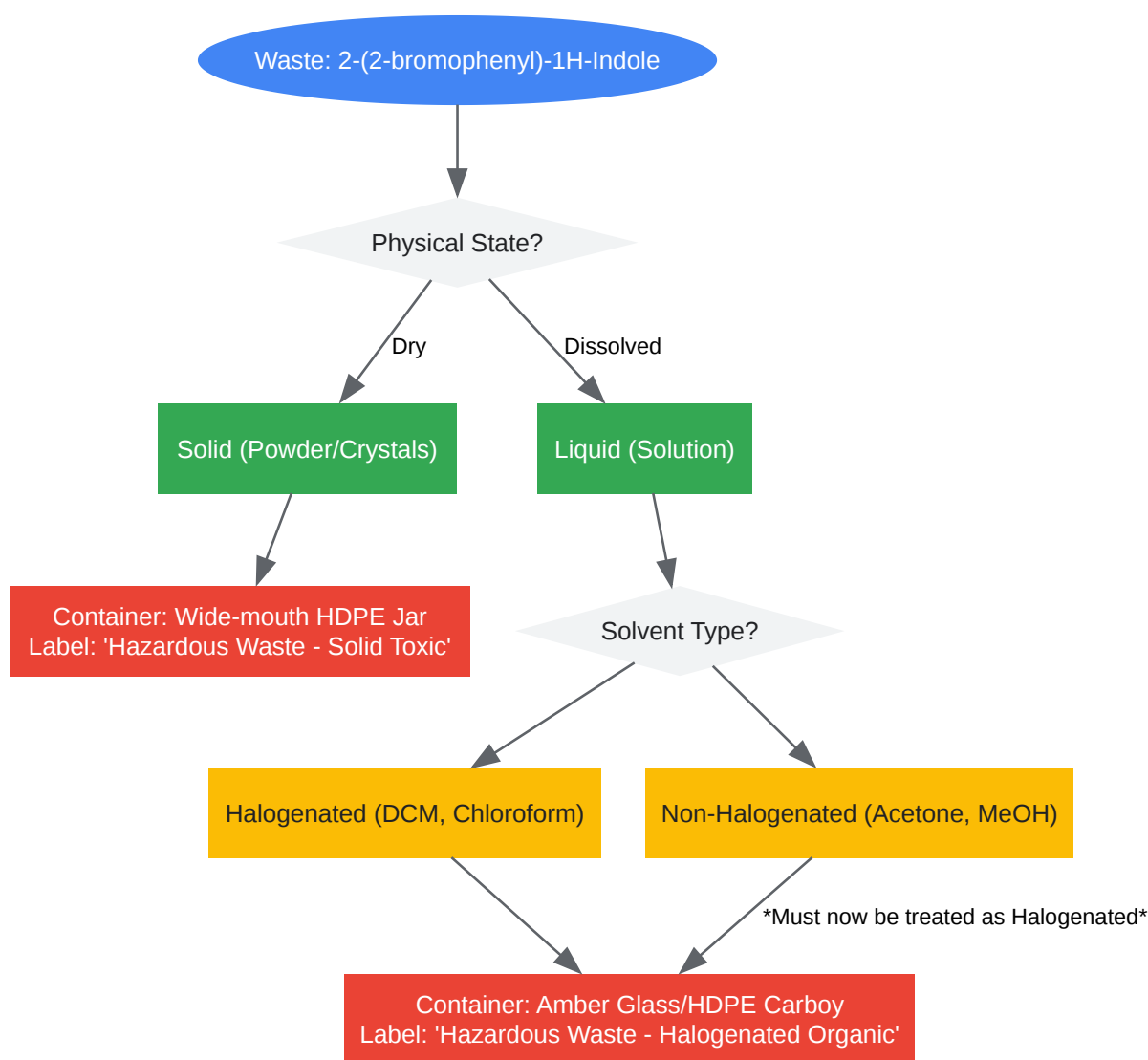
A self-validating waste system prevents accidents by treating the waste container as a chemical reactor that must remain stable.

### Stability Protocol

- Oxidizer Check: Ensure no nitric acid, peroxides, or permanganates are present in the waste stream.[2] Indoles can polymerize or react violently with strong oxidizers.
- Light Protection: Indoles are often photosensitive. Accumulate waste in amber glass or opaque HDPE containers to prevent degradation into unknown byproducts.
- pH Neutrality: Ensure the waste solution is neutral (pH 6-8). Acidic conditions can promote polymerization of the indole ring.

### Waste Segregation Logic

The following diagram illustrates the decision-making process for segregating this specific compound.



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Figure 1: Waste segregation logic tree.[1] Note that mixing this compound with non-halogenated solvents reclassifies the entire mixture as halogenated waste.

## Detailed Disposal Procedures

### Stream A: Solid Waste (Pure Compound)

Scenario: Expired shelf stock or contaminated weighing paper/PPE.

- Containment: Place the solid material into a clear plastic bag (polyethylene).
- Secondary Containment: Place the sealed bag into a wide-mouth HDPE jar.

- Labeling:
  - Constituents: "2-(2-bromophenyl)-1H-Indole, 98%"[1][2]
  - Hazard Checkbox: Toxic, Irritant.[2]
  - Tag: "Solid Organic Waste (Halogenated)."
- Storage: Store in a cool, dry satellite accumulation area until pickup.

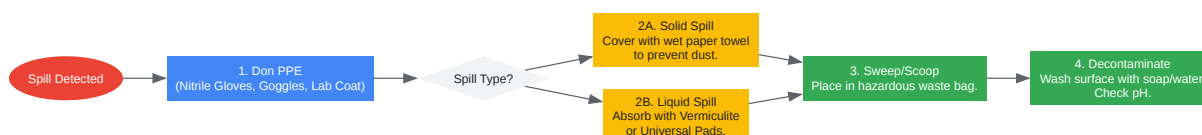
## Stream B: Liquid Waste (Reaction Mixtures)

Scenario: Mother liquors from recrystallization or reaction solvents.

- Compatibility Check: Verify the solvent is compatible with HDPE or Glass. (Avoid long-term storage of DCM in low-density plastics).[1]
- Consolidation: Pour into the Halogenated Solvent Waste carboy.
  - Critical: Even if the solvent is 95% Ethanol and 5% Indole, the presence of the Bromine atom mandates the "Halogenated" stream.
- Headspace: Leave at least 10% headspace in the container to allow for vapor expansion.
- Cap Torque: Hand-tighten caps. Do not over-torque, as temperature fluctuations can cause container stress.[2]

## Emergency Response: Spill Control

In the event of a spill, rapid containment prevents environmental contamination.



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Figure 2: Immediate spill response workflow.[1][2] Emphasis is placed on preventing dust generation for solids.

## Regulatory Framework (US Focus)

### EPA RCRA Classification

While **2-(2-bromophenyl)-1H-Indole** is rarely a "Listed Waste" (P or U list) by specific name, it is regulated under Characteristic Waste protocols if it exhibits toxicity or ignitability.[1][2]

- Waste Code: If mixed with spent halogenated solvents (e.g., DCM), apply code F002.[2][8]
- Default: If pure, manage as Non-RCRA Regulated Hazardous Waste (unless TCLP testing proves toxicity), but always incinerate via a permitted facility.[2]

### Transport (DOT)

If shipping waste off-site:

- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (**2-(2-bromophenyl)-1H-Indole**).[1][2]
- UN Number: UN 3077 (Solid) or UN 3082 (Liquid).
- Class: 9.
- Packing Group: III.

## References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 11805631, 2-bromo-1H-indole (Analogous Hazard Data).[2] Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2023).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [2-(2-bromophenyl)-1H-Indole: Proper Disposal & Handling Procedures[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1625520/docs#2-2-bromophenyl-1h-indole-proper-disposal-handling-procedures-1-2\]](https://www.benchchem.com/product/b1625520/docs#2-2-bromophenyl-1h-indole-proper-disposal-handling-procedures-1-2)

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